

Olfactory properties and odor profile of geranyl acetate

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Compound of Interest

Compound Name: Geranyl Acetate

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An In-depth Technical Guide to the Olfactory Properties and Odor Profile of **Geranyl Acetate**

Abstract

Geranyl acetate is a monoterpene ester that is a significant component in the flavor and fragrance industries.[1] It is characterized by a pleasant, sweet, floral, and fruity aroma, often with notes of rose, lavender, and pear.[2][3][4] This technical guide provides a comprehensive overview of the olfactory properties, chemical characteristics, and analytical methodologies associated with **geranyl acetate**. It is intended for researchers, scientists, and professionals in drug development and related fields who require a detailed understanding of this widely used aroma compound. The guide includes summaries of its physicochemical properties, a detailed odor profile, experimental protocols for its sensory analysis, and a review of its natural occurrence and applications.

Chemical and Physical Properties

Geranyl acetate, systematically named (2E)-3,7-Dimethylocta-2,6-dien-1-yl acetate, is the acetate ester of geraniol.[2][3] It is a colorless to pale yellow oily liquid that is practically insoluble in water but soluble in ethanol and other organic solvents.[1][2][4][5] Commercial preparations of **geranyl acetate** often contain its cis-isomer, neryl acetate (typically 1-2%), which can impart a subtle metallic nuance to the overall fragrance profile.[2]

Table 1: Physicochemical Properties of **Geranyl Acetate**

Property	Value	Reference
CAS Number	105-87-3	[2][4]
FEMA Number	2509	[2][5]
Molecular Formula	C ₁₂ H ₂₀ O ₂	[1][2][4]
Molecular Weight	196.29 g/mol	[2][3][4]
Appearance	Colorless to pale yellow oily liquid	[1][2]
Boiling Point	240 to 245 °C (464 to 473 °F)	[4]
Density	~0.9080–0.9160 g/cm ³ at 20°C	[2][4]
Vapor Pressure	~0.07 mmHg at 20°C	[2]
Solubility	Insoluble in water; soluble in alcohol and organic solvents	[4][5]
Refractive Index	~1.461–1.464 at 20°C	[2]

Olfactory Properties and Odor Profile

The scent of **geranyl acetate** is predominantly floral and fruity.[2][4][5] Its complex aroma profile is highly valued in perfumery for its ability to impart natural-feeling rose and lavender effects and to round out sharp notes in fragrance compositions.[2]

- **Primary Descriptors:** The main olfactory characteristics are described as fresh, rosy-floral, and fruity, with a notable resemblance to ripe pear.[2]
- **Secondary Descriptors:** Subtle undertones include soft citrus, lavender-like notes, and a green, slightly waxy quality.[2][3] The presence of neryl acetate can add a fresh, metallic-rose character.[2]
- **Taste Profile:** At a concentration of 20 ppm, its taste is described as green, floral, and fruity with citrus nuances.[2]

- Tenacity: As a top-to-middle note ingredient, **geranyl acetate** has moderate persistence, with an evaporation half-life of about 2 hours on a smelling strip.[2] Some sources indicate it can last over 24 hours on a smelling strip.[6]

Table 2: Olfactory Profile and Threshold of **Geranyl Acetate**

Parameter	Description	Reference
Odor Type	Floral-Fruity	[2]
Odor Profile	Fresh, rosy-floral with pronounced fruity (pear) nuances, accompanied by subtle lavender and citrus undertones; sweet, waxy floral character with metallic-rose aspects.	[2][6][7]
Odor Strength	Medium to medium-strong	[2]
Odor Threshold	Detection threshold ranges from 9 to 460 ppb (parts per billion) depending on the matrix.	[2][3]

Natural Occurrence and Biosynthesis

Geranyl acetate is a natural constituent of numerous essential oils. It is found in plants such as citronella, palmarosa, lemon grass, neroli, geranium, rose, and coriander.[1][4] The compound can be obtained through fractional distillation of these essential oils.[4] However, for commercial purposes, it is more commonly synthesized via the esterification of geraniol with acetic acid.[1][4] In plants, terpenoids like **geranyl acetate** are biosynthesized from isopentenyl pyrophosphate (IPP) and its isomer dimethylallyl pyrophosphate (DMAPP).[8]

Industrial Applications

Geranyl acetate's versatile and pleasant aroma makes it a staple in several industries:

- **Fragrance Industry:** It is extensively used in perfumes, soaps, creams, and other personal care products.[4][9][10] It is particularly valuable in rose, lavender, and geranium formulations to achieve a sweet, fruity, or citrus aroma.[2][4]
- **Flavor Industry:** Recognized as safe (GRAS) by the U.S. FDA, it is used as a flavoring agent in beverages, confectionery, dairy products, and baked goods.[1][4]
- **Aromatherapy:** Its calming and uplifting properties lead to its inclusion in various aromatherapy blends.[9]

Experimental Methodologies

The characterization of **geranyl acetate**'s olfactory properties relies on established sensory and analytical techniques.

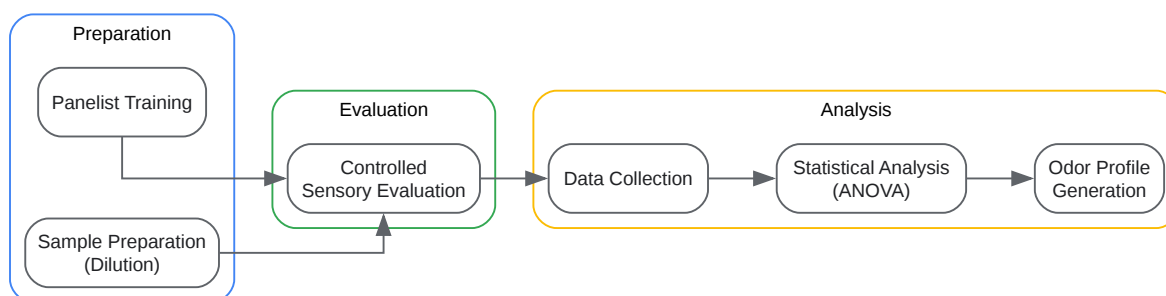
Sensory Analysis

Sensory analysis is employed to define the odor profile and intensity of **geranyl acetate**. This typically involves a trained panel of assessors who evaluate the substance under controlled conditions. A common approach is Quantitative Descriptive Analysis (QDA), where panelists score the intensity of various aroma descriptors.

Experimental Protocol for Sensory Analysis (General)

- **Sample Preparation:** **Geranyl acetate** is diluted to a specific concentration in a suitable solvent (e.g., ethanol, diethyl phthalate, or alkanes) to avoid olfactory fatigue and ensure safety.[11] Samples are often presented on smelling strips or in sniff bottles.
- **Panelist Selection and Training:** A panel of 8-15 individuals is selected based on their sensory acuity. They undergo training to recognize and rate the intensity of specific odor attributes associated with **geranyl acetate** and other reference compounds.
- **Evaluation:** Panelists assess the samples in a controlled environment (odor-free room with controlled temperature and humidity). They rate the intensity of predefined descriptors (e.g., "rosy," "fruity," "green") on a linear scale.

- **Data Analysis:** The collected data are statistically analyzed (e.g., using Analysis of Variance, ANOVA) to determine the mean intensity ratings for each descriptor and to visualize the sensory profile in a spider-web plot or other graphical format.



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A generalized workflow for sensory analysis of an aroma compound.

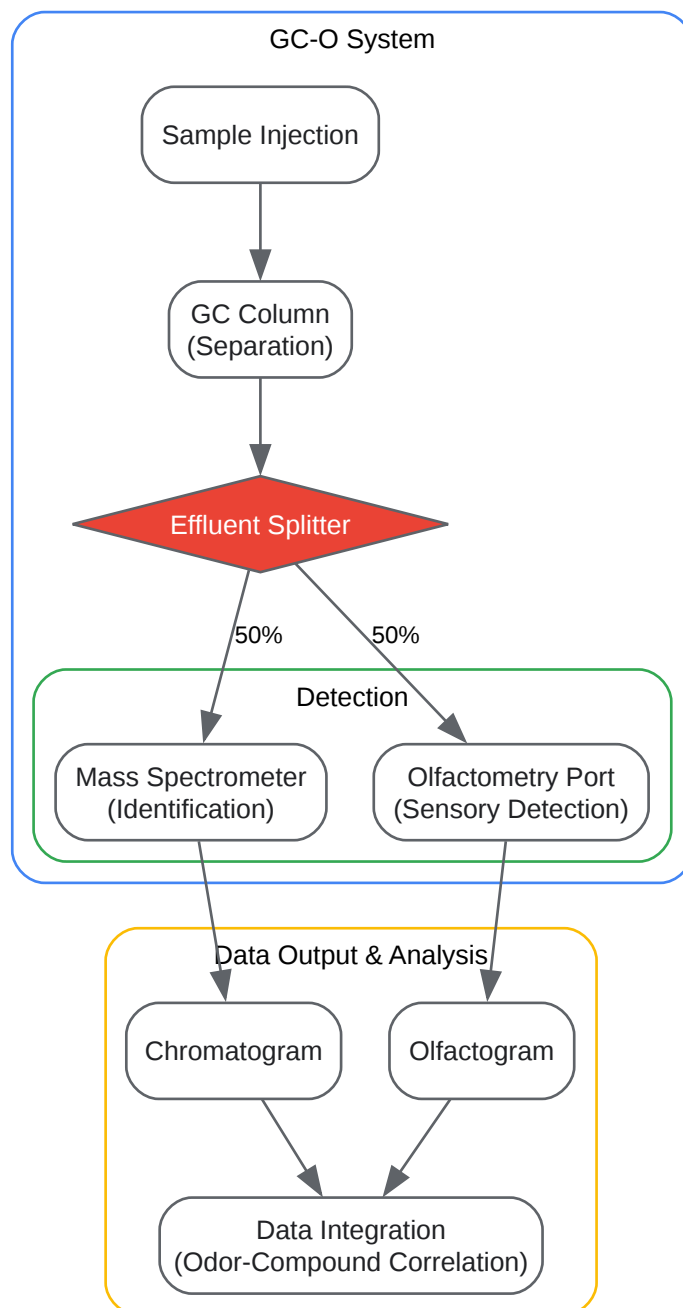
Gas Chromatography-Olfactometry (GC-O)

GC-O is a powerful technique that combines the separation capabilities of gas chromatography with human sensory assessment. It is used to identify the specific compounds in a mixture (like an essential oil) that are responsible for its overall aroma.

Experimental Protocol for GC-O

- **Sample Injection:** A volatile sample containing **geranyl acetate** is injected into the gas chromatograph.
- **Separation:** The sample components are separated based on their volatility and interaction with the stationary phase of the GC column.
- **Effluent Splitting:** At the end of the column, the effluent is split. One portion goes to a chemical detector (e.g., a Mass Spectrometer, MS, for identification), and the other portion is directed to an olfactometry port.

- **Olfactory Detection:** A trained assessor sniffs the effluent from the olfactometry port and records the time, duration, and description of any detected odors.
- **Data Integration:** The olfactogram (a plot of odor intensity/detection versus time) is aligned with the chromatogram from the chemical detector. This allows for the correlation of specific odors with identified chemical compounds like **geranyl acetate**.



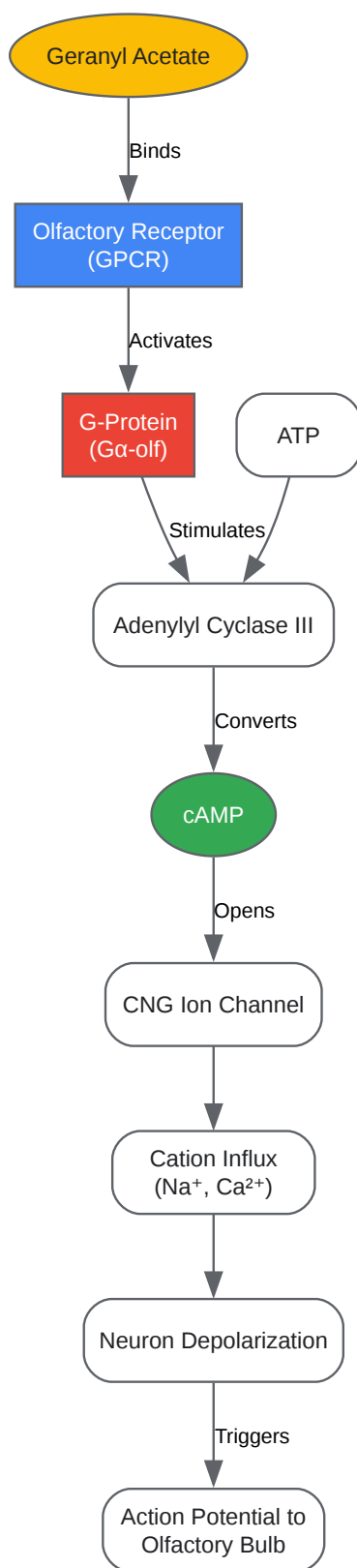
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Workflow of a Gas Chromatography-Olfactometry (GC-O) experiment.

Olfactory Signaling Pathway

The perception of **geranyl acetate**, like other volatile organic compounds (VOCs), begins with its interaction with olfactory receptors (ORs) in the nasal epithelium. While the specific receptor(s) for **geranyl acetate** are not detailed in the provided context, the general signaling cascade for esters and other odorants is well-established.

- **Binding:** **Geranyl acetate** molecules, being volatile, travel through the nasal cavity and bind to specific G-protein coupled receptors (GPCRs) located on the cilia of olfactory sensory neurons (OSNs).
- **G-Protein Activation:** This binding event activates an associated G-protein ($G\alpha_{olf}$).
- **Second Messenger Production:** The activated G-protein stimulates the enzyme adenylyl cyclase III, which catalyzes the conversion of ATP to cyclic AMP (cAMP).
- **Ion Channel Opening:** cAMP acts as a second messenger, binding to and opening cyclic nucleotide-gated (CNG) ion channels.
- **Depolarization:** The opening of CNG channels allows an influx of cations (Na^+ and Ca^{2+}), leading to the depolarization of the OSN's membrane.
- **Signal Transmission:** If the depolarization reaches a certain threshold, it generates an action potential. This electrical signal is transmitted along the neuron's axon to the olfactory bulb in the brain, where the signal is processed, leading to the perception of the rosy, fruity scent of **geranyl acetate**.



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Generalized olfactory signal transduction pathway for an odorant.

Safety and Regulatory Information

Geranyl acetate is not subject to restrictions under the IFRA (International Fragrance Association) Standards up to the 51st Amendment and can be used without quantitative limits in fragrance compounds.[2] It is compliant with the EU Cosmetics Regulation (EC) No 1223/2009.[2] Safety assessments have concluded that the material is not genotoxic and has a high Margin of Exposure (MOE) for repeated dose toxicity.[12]

Conclusion

Geranyl acetate is a chemically well-defined monoterpene ester with a highly desirable and complex olfactory profile, characterized by its rosy-floral and fruity-pear notes. Its physicochemical properties make it a versatile ingredient in a wide array of commercial products, from fine fragrances to food flavorings. Understanding its sensory attributes through standardized experimental protocols like sensory analysis and GC-O, as well as the fundamental biology of its perception via olfactory signaling pathways, is crucial for its effective application and for the development of new products in the chemical, food, and pharmaceutical sciences.

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